

# physicochemical characteristics of 1,4-Benzodioxane-6-carboxylic Acid

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## Compound of Interest

Compound Name: 1,4-Benzodioxane-6-carboxylic Acid

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An In-Depth Technical Guide to the Physicochemical Characteristics of **1,4-Benzodioxane-6-carboxylic Acid**

## For Researchers, Scientists, and Drug Development Professionals

### Abstract

**1,4-Benzodioxane-6-carboxylic acid** is a heterocyclic organic compound that serves as a crucial building block in the synthesis of various biologically active molecules. Its rigid bicyclic structure, composed of a benzene ring fused to a 1,4-dioxane ring, is a key scaffold in medicinal chemistry.[1] Derivatives of this core structure have demonstrated a wide range of pharmacological activities, including anti-inflammatory, anticancer, antioxidant, and antihypertensive properties.[2][3] This document provides a comprehensive overview of the physicochemical characteristics of **1,4-Benzodioxane-6-carboxylic acid**, detailed experimental protocols for its synthesis and property determination, and a discussion of its relevance in biological pathways.

## Physicochemical Characteristics

The key physicochemical properties of **1,4-Benzodioxane-6-carboxylic acid** are summarized in the table below. These parameters are essential for understanding its behavior in chemical

reactions and biological systems, guiding its use in drug design, formulation, and synthesis.

Property	Value	Reference(s)
IUPAC Name	2,3-dihydro-1,4-benzodioxine-6-carboxylic acid	[4]
CAS Number	4442-54-0	[5]
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>4</sub>	[5][6]
Molecular Weight	180.16 g/mol	[5][6]
Appearance	Pale brown or White to Off-White Crystalline Solid	[7]
Melting Point	134-138 °C	[7]
Boiling Point	339.781 °C at 760 mmHg	
Density	1.377 g/cm <sup>3</sup>	
pKa	4.37 ± 0.20 (Predicted)	
Solubility	Slightly soluble in Acetone, DMSO, and Methanol. Generally, short-chain carboxylic acids are more soluble in water, with solubility decreasing as the carbon chain length increases.[8][9] Insoluble in water.	
Flash Point	141.994 °C	
Vapor Pressure	3.48E-05 mmHg at 25°C	

## Experimental Protocols

### Synthesis of 1,4-Benzodioxane-6-carboxylic Acid from Gallic Acid

A common synthetic route to produce 1,4-benzodioxane derivatives starts from the readily available and inexpensive gallic acid.<sup>[1][2]</sup> The following protocol is a representative multi-step synthesis.

#### Step 1: Fischer Esterification of Gallic Acid

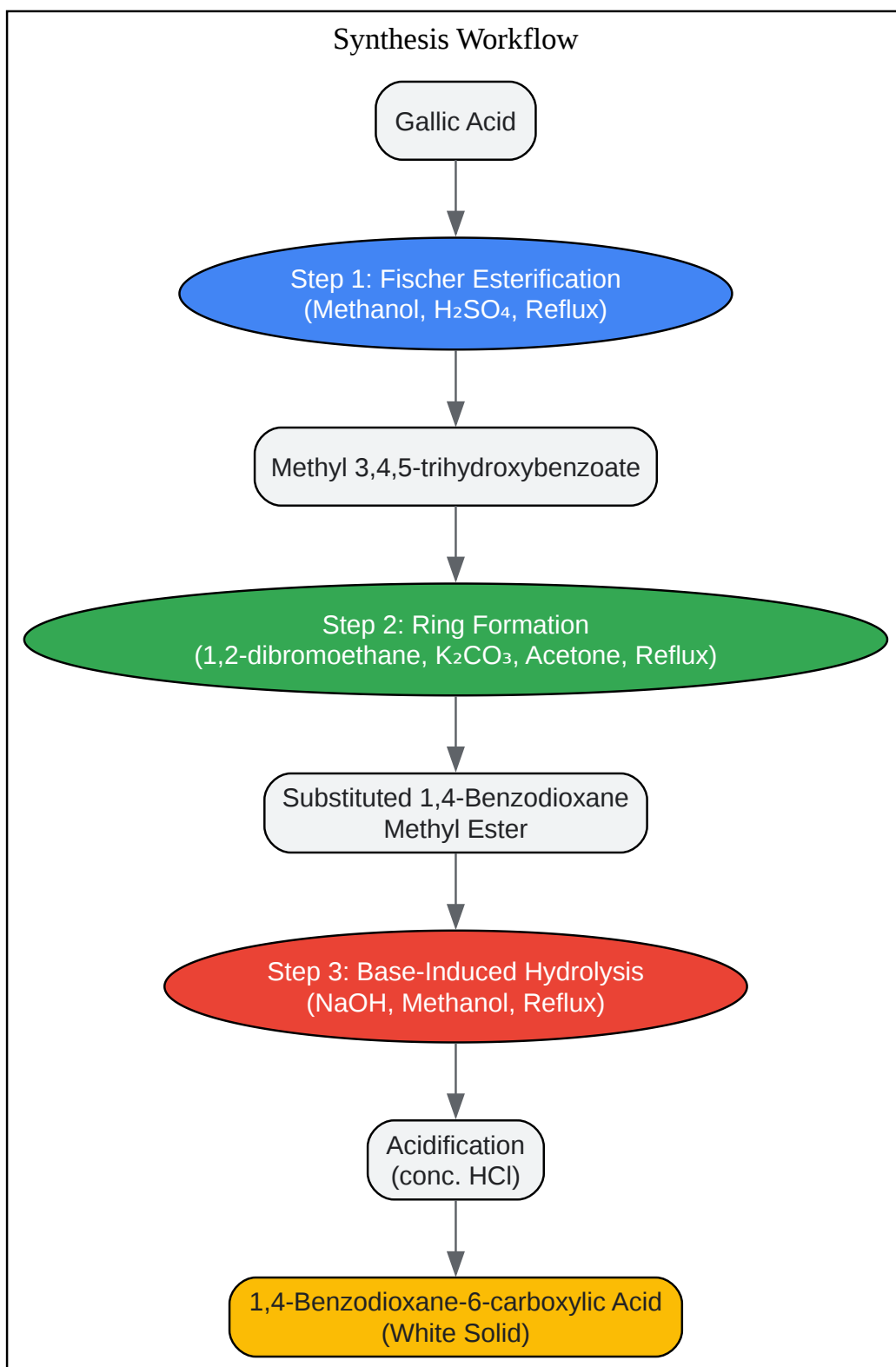
- Objective: To protect the carboxylic acid group of gallic acid as a methyl ester.
- Procedure: Commercially available gallic acid is dissolved in methanol. A catalytic amount of concentrated sulfuric acid is added. The mixture is refluxed for several hours. After cooling, the solvent is evaporated, and the resulting methyl 3,4,5-trihydroxybenzoate is purified.<sup>[1]</sup>  
<sup>[10]</sup>

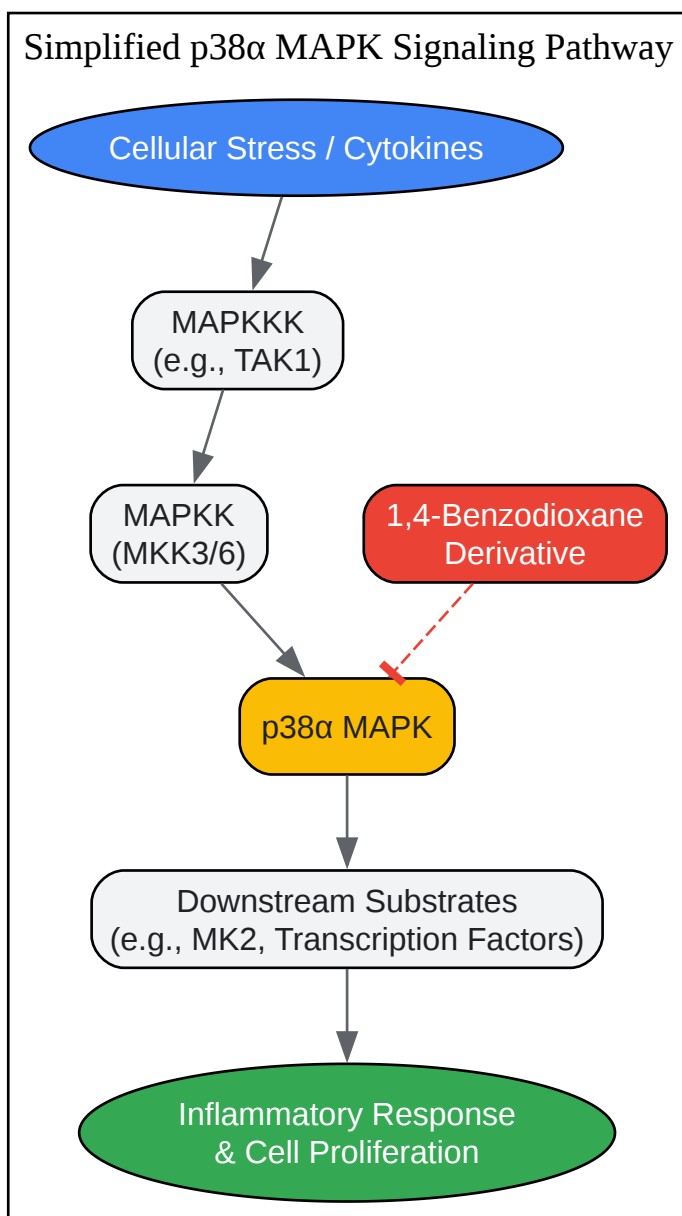
#### Step 2: Formation of the 1,4-Dioxane Ring

- Objective: To form the characteristic dioxane ring.
- Procedure: The product from Step 1, methyl 3,4,5-trihydroxybenzoate, is dissolved in acetone. An excess of 1,2-dibromoethane and potassium carbonate ( $K_2CO_3$ ) is added. The reaction mixture is refluxed for approximately 18 hours.<sup>[1]</sup> The potassium carbonate acts as a base to deprotonate the hydroxyl groups, which then react with 1,2-dibromoethane in a nucleophilic substitution to form the dioxane ring. The resulting product is a substituted 1,4-benzodioxane methyl ester.<sup>[1]</sup>

#### Step 3: Base-Induced Hydrolysis of the Ester

- Objective: To deprotect the carboxylic acid group.
- Procedure: The methyl ester from the previous step is dissolved in a mixture of methanol and a 2N sodium hydroxide (NaOH) solution. The mixture is refluxed for about 8 hours.<sup>[2]</sup> The NaOH hydrolyzes the ester back to the carboxylic acid. After the reaction is complete, the mixture is concentrated under vacuum and then acidified with concentrated hydrochloric acid (HCl). This protonates the carboxylate salt, causing the final product, **1,4-Benzodioxane-6-carboxylic Acid**, to precipitate as a white solid. The solid is then filtered, washed with water, and dried.<sup>[2]</sup>





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